

Personal protective equipment for handling Golcadomide

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Safe Handling Guide: Golcadomide

Audience: Researchers, scientists, and drug development professionals.

This guide provides essential safety and logistical information for the handling and disposal of **Golcadomide**, an investigational Cereblon E3 Ligase Modulator (CELMoD) agent. The following procedural guidance is designed to minimize exposure risk and ensure a safe laboratory environment.

Hazard Identification and Classification

Golcadomide is a potent compound with several identified hazards. All personnel must be aware of these risks before handling the substance. The classification according to the Globally Harmonized System (GHS) is summarized below.



Hazard Class	GHS Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Warning	🔀 alt text
Skin Corrosion/Irritatio n	Category 2	H315: Causes skin irritation	Warning	🗾 alt text
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Warning	🗾 alt text
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Warning	🗾 alt text
Data sourced from Golcadomide Safety Data Sheet.[1]				

While no official Occupational Exposure Limit (OEL) has been established, **Golcadomide** should be handled as a potent compound, requiring high-containment procedures to minimize any potential exposure.[1][2][3]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **Golcadomide**, a comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure.[4] All PPE should be considered contaminated after use and disposed of accordingly.



PPE Category	Specification	Rationale
Hand Protection	Double gloving with chemotherapy-rated nitrile gloves (ASTM D6978). Inner glove tucked under the gown cuff, outer glove pulled over the cuff.	Provides a robust barrier against skin contact. Double gloving offers protection in case of a breach in the outer glove.
Body Protection	Disposable, solid-front, back- closing gown rated for chemotherapy or hazardous drug handling. Must have long sleeves with tight-fitting elastic or knit cuffs.	Prevents contamination of personal clothing and skin. Impervious clothing is required.
Eye/Face Protection	Chemical splash goggles with side shields conforming to EN 166 (EU) or NIOSH (US) standards. A full-face shield should be worn over goggles if there is a significant risk of splashes.	Protects against splashes and aerosols, which can cause serious eye irritation.
Respiratory Protection	A fit-tested NIOSH-approved N95 or higher-level respirator.	Required to prevent inhalation of dust or aerosols, which may cause respiratory tract irritation.
Foot Protection	Closed-toe shoes and disposable shoe covers.	Prevents contamination of footwear and the spread of the compound to other areas.

Operational Plan: Step-by-Step Handling Procedure

All handling of **Golcadomide** solid (powder) or concentrated solutions must be conducted within a certified chemical fume hood, biological safety cabinet, or a negative pressure containment isolator (glove box) to minimize exposure.



Step 1: Preparation

- Designate Area: Cordon off and label a specific area for handling **Golcadomide**.
- Verify Containment: Ensure the chemical fume hood or other containment device is functioning correctly.
- Assemble Materials: Gather all necessary equipment (spatulas, vials, solvents, pipettes) and waste containers before introducing the compound.
- Cover Work Surface: Line the work surface with disposable, plastic-backed absorbent pads to contain any potential spills.
- Don PPE: Put on all required PPE as specified in the table above in the correct order (shoe covers, inner gloves, gown, respirator, face/eye protection, outer gloves).

Step 2: Weighing and Reconstitution

- Handle Solid with Care: When handling the solid compound, perform this task within a ventilated balance enclosure or containment hood to prevent dust inhalation.
- Avoid Aerosolization: When reconstituting, add the solvent to the solid slowly and gently. Do
 not squirt solvent directly onto the powder.
- Seal Promptly: Keep all containers of Golcadomide tightly sealed when not in immediate
 use.

Step 3: Post-Handling

- Decontaminate: Wipe down the work surface and any equipment used with an appropriate deactivating solution (e.g., 70% alcohol), followed by a cleaning agent. Dispose of all wipes as hazardous waste.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination: remove outer gloves, then gown and shoe covers, followed by face/eye protection and respirator (outside the immediate work area), and finally inner gloves.



 Hand Washing: Wash hands thoroughly with soap and water immediately after removing all PPE.

Emergency Procedures

Personnel Exposure Immediate action is critical in the event of exposure.

Exposure Route	First Aid Measures	
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.	
Skin Contact	Immediately remove contaminated clothing. Rinse the affected skin area thoroughly with large amounts of soap and water for at least 15 minutes. Seek medical attention.	
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	

| Ingestion | Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention immediately. |

Spill Response

- Evacuate and Secure: Alert others in the area and evacuate non-essential personnel. Secure the area to prevent entry.
- Don PPE: Wear full protective equipment as described above, including respiratory protection.
- Contain Spill: Prevent further leakage or spreading.
- Clean-Up:



- For liquid spills, absorb with a finely-powdered, liquid-binding material (e.g., diatomite).
- For solid spills, gently cover with damp absorbent pads to avoid raising dust.
- Decontaminate: Collect all contaminated materials using non-sparking tools and place them into a clearly labeled, sealed container for hazardous waste. Decontaminate the spill area and equipment by scrubbing with alcohol.

Disposal Plan

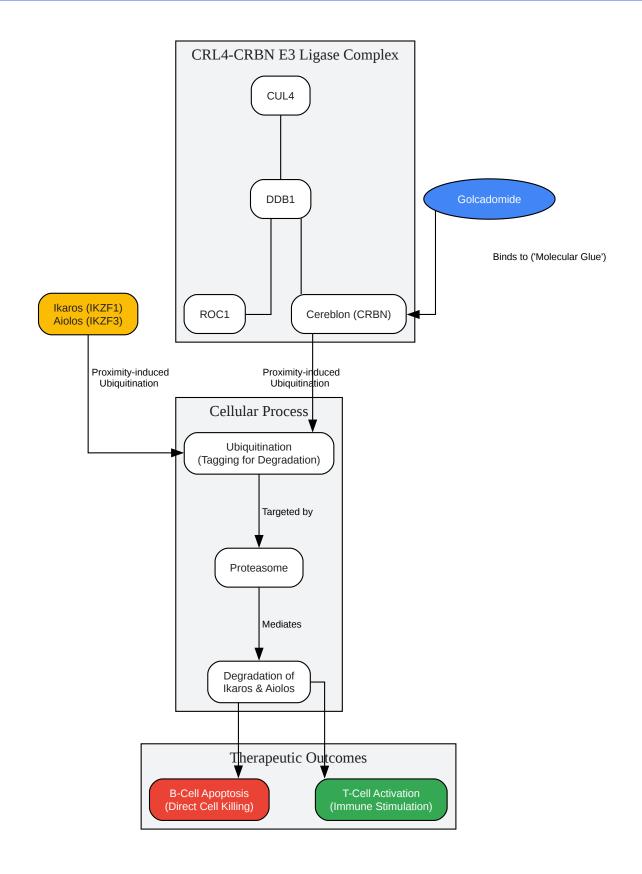
All materials contaminated with **Golcadomide**, including unused product, empty containers, PPE, and cleaning materials, must be treated as hazardous chemical waste.

- Segregate Waste: Collect all Golcadomide waste in designated, sealed, and clearly labeled hazardous waste containers.
- Follow Regulations: Dispose of the waste in accordance with all local, state, and federal regulations for cytotoxic or hazardous chemical waste. Do not dispose of it via standard laboratory trash or sewer systems.

Golcadomide Mechanism of Action

Golcadomide is a "molecular glue" that modulates the CRL4-CRBN E3 ubiquitin ligase complex. It binds to the cereblon (CRBN) protein, inducing the recruitment of the lymphoid transcription factors Ikaros (IKZF1) and Aiolos (IKZF3). This leads to their ubiquitination and subsequent degradation by the proteasome, resulting in direct cancer cell death (apoptosis) and immune system activation.





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Caption: Mechanism of action of **Golcadomide** as a molecular glue.



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